

"benchmarking the heat resistance of Solvent Blue 97 against industry standards"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Solvent blue 97

Cat. No.: B3427795

[Get Quote](#)

A Comparative Guide to the Heat Resistance of Solvent Blue 97

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive benchmark of the heat resistance of **Solvent Blue 97** against other common blue solvent dyes. The following data and protocols are intended to assist in the selection of appropriate colorants for applications requiring high thermal stability.

Data Presentation: Heat Resistance of Blue Solvent Dyes

The heat resistance of a solvent dye is a critical parameter for its application in various polymers, which are often processed at elevated temperatures. The data presented below summarizes the maximum temperature (°C) at which these dyes maintain their color stability in different plastic matrices.

Dye Name	C.I. Name	CAS Number	Heat Resistance in PS (°C)	Heat Resistance in ABS (°C)	Heat Resistance in PC (°C)	Heat Resistance in PET (°C)	Heat Resistance in PMMA (°C)
Solvent Blue 97	Solvent Blue 97	32724-62-2	300[1]	300[2]	300[2]	300[2]	300[2]
Solvent Blue 35	Solvent Blue 35	17354-14-2	260 - 300[3][4][5]	Applicable	Applicable	Applicable	Applicable
Solvent Blue 36	Solvent Blue 36	14233-37-5	260[6][7]	Superior heat resistance[6]	Suitable[6]	Suitable with restriction[8]	Suitable[6]
Solvent Blue 104	Solvent Blue 104	116-75-6	300[2]	300[2]	340[9]	320[9]	300[2]

Experimental Protocols

The determination of heat resistance for colorants in plastics is crucial for predicting their performance during processing and end-use. Standardized testing methodologies ensure that the data is reliable and comparable. The primary methods for evaluating the heat resistance of solvent dyes are outlined below.

ISO 105-P01: Colour Fastness to Dry Heat (excluding pressing)

This standard specifies a method for determining the resistance of the color of textiles to the action of dry heat. While originally designed for textiles, the principles are widely adapted for testing colorants in other materials, including plastics.

Principle: A specimen of the colored material, in contact with specified adjacent fabrics, is heated at a predetermined temperature for a set duration. The change in color of the specimen and the degree of staining on the adjacent fabrics are then assessed using a grey scale.

Apparatus:

- A heating device capable of maintaining a uniform temperature.
- Grey scale for assessing color change and staining.
- Standard adjacent fabrics (e.g., multifibre or single fibre fabrics).

Procedure:

- A specimen of the colored plastic is prepared, typically as a plaque or film.
- The specimen is placed in contact with the standard adjacent fabric(s).
- The assembly is then placed in the heating device at the specified test temperature (e.g., 150°C, 180°C, or 210°C) for a specific duration (e.g., 30 seconds).[\[10\]](#)[\[11\]](#)
- After heating, the assembly is removed and allowed to cool.
- The change in the color of the specimen is evaluated by comparing the treated and untreated samples using the grey scale for color change.
- The staining of the adjacent fabric is assessed using the grey scale for staining.

ASTM D3012: Standard Test Method for Thermal-Oxidative Stability of Plastics, Using a Biaxial Rotator

This method is used to evaluate the heat aging characteristics of plastic specimens. It is particularly useful for assessing the stability of both the polymer and any additives, including colorants, under thermal stress.

Principle: Plastic specimens are mounted on a biaxial rotator within an air-circulating oven to ensure uniform exposure to heat. The degradation of the material is then evaluated visually or through other analytical methods.

Procedure:

- Test specimens of the colored plastic are prepared according to standard dimensions.

- The specimens are mounted on the clips of the biaxial rotator inside the oven.
- The oven is set to the desired test temperature, and the test is run for a specified period.
- The specimens can be evaluated at set intervals to determine the time to failure or after a single, predetermined duration.
- Thermal degradation is typically assessed by visual examination for changes in color, cracking, or other signs of deterioration.[\[12\]](#)

ASTM D3045: Standard Practice for Heat Aging of Plastics Without Load

This practice provides a framework for exposing plastics to elevated temperatures to assess their resistance to degradation over time.

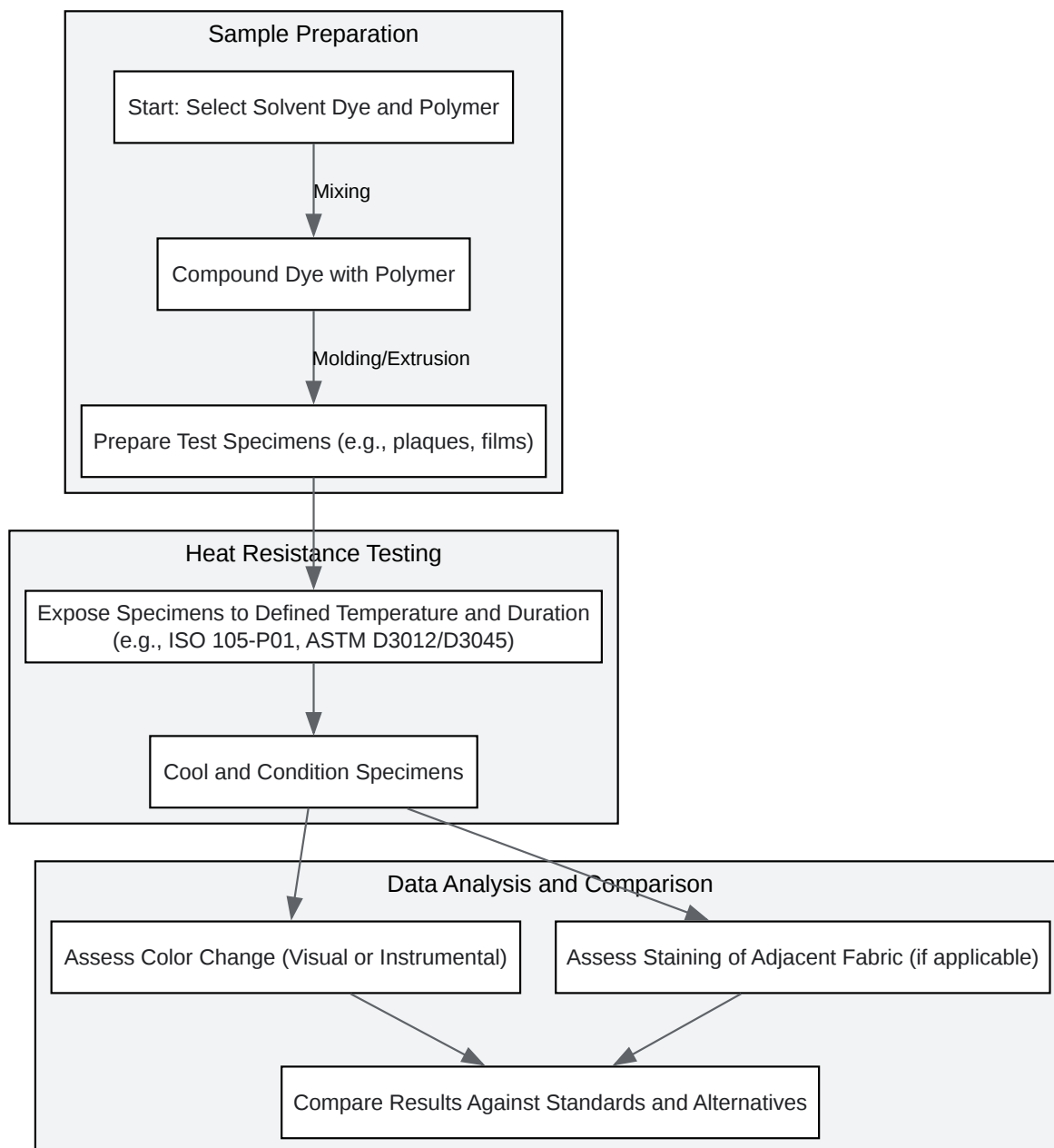
Principle: Plastic specimens are exposed to a specified high temperature in an oven for a predetermined period. The changes in physical properties are then measured to determine the extent of aging.

Procedure:

- At least three replicate specimens of the colored plastic are used.
- The specimens are placed in an oven at a temperature higher than their intended use temperature.
- After the specified exposure time, the specimens are removed and conditioned at room temperature.
- The physical properties of interest (e.g., color, tensile strength, impact resistance) are then measured and compared to those of unexposed control specimens to assess the degree of degradation.[\[13\]](#)

Visualizing the Experimental Workflow

To provide a clearer understanding of the heat resistance testing process, the following diagram illustrates a generalized experimental workflow.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for testing the heat resistance of solvent dyes in plastics.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. colorantsgroup.com [colorantsgroup.com]
- 2. Solvent Blue 104 / Solvent Dyes - Honor Pigments [honorpigment.com]
- 3. Solvent blue 35|CAS NO.17354-14-2 [xcolorpigment.com]
- 4. Solvent Blue 35 – Solvent Dyes for Plastic – Ranbar Blue 2N [ranbarr.com]
- 5. epsilonpigments.com [epsilonpigments.com]
- 6. Solvent Blue 36 (CAS 14233-37-5) | Dye for Plastics, Smoke & Ink | Royalchem [royalchem.com]
- 7. epsilonpigments.com [epsilonpigments.com]
- 8. specialchem.com [specialchem.com]
- 9. Solvent Blue 104 - [origochem.com]
- 10. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 11. intertekinform.com [intertekinform.com]
- 12. Thermal-Oxidative Stability ASTM D3012, GM9059P [intertek.com]
- 13. micomlab.com [micomlab.com]
- To cite this document: BenchChem. ["benchmarking the heat resistance of Solvent Blue 97 against industry standards"]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3427795#benchmarking-the-heat-resistance-of-solvent-blue-97-against-industry-standards\]](https://www.benchchem.com/product/b3427795#benchmarking-the-heat-resistance-of-solvent-blue-97-against-industry-standards)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com